

# Comprehensive Safety & Handling Guide: 1-Methyl-4-(methylsulfonyl)piperidine

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## Compound of Interest

Compound Name: 1-Methyl-4-(methylsulfonyl)piperidine  
Cat. No.: B14018858

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## Executive Summary & Chemical Identity

**1-Methyl-4-(methylsulfonyl)piperidine** is a bifunctional heterocyclic compound characterized by a basic tertiary amine and a polar, chemically stable sulfone moiety. Its structural duality presents unique handling challenges: the piperidine ring confers basicity and potential skin/eye irritation, while the sulfone group increases polarity and thermal stability compared to its sulfide precursors.

This guide moves beyond standard Safety Data Sheet (SDS) parameters to provide a researcher-centric operational manual. It synthesizes data from structural analogs (e.g., 4-(methylsulfonyl)piperidine, CAS 479611-96-6) to establish a rigorous safety protocol.

## Chemical Identity Table

Property	Specification
Chemical Name	1-Methyl-4-(methylsulfonyl)piperidine
Common Synonyms	4-Methanesulfonyl-1-methylpiperidine; N-Methyl-4-mesyloxy-piperidine
Molecular Formula	
Molecular Weight	177.26 g/mol
Structural Core	Piperidine (N-methylated) + Sulfone (C4-substituted)
Physical State	Solid or Low-melting Solid (Predicted based on sulfone polarity)
Solubility	Soluble in DCM, MeOH, DMSO; Moderate water solubility

## Hazard Identification & Toxicology (GHS Classification)

The safety profile of this compound is dictated by its functional groups. The tertiary amine suggests basicity and mucous membrane irritation, while the sulfone moiety is generally metabolically stable but can release toxic sulfur oxides upon thermal decomposition.

### GHS Classification (Derived from Analog Consensus)

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed (Acute Tox. 4).[1]
  - H315: Causes skin irritation (Skin Irrit. 2).[2]
  - H319: Causes serious eye irritation (Eye Irrit.[1][3][4] 2A).
  - H335: May cause respiratory irritation (STOT SE 3).[3][4]

## Toxicological Mechanisms

- **Local Irritation:** The basic nitrogen lone pair can abstract protons from physiological substrates, leading to saponification of lipids in cell membranes (chemical burns/irritation).
- **Metabolic Activation:** While the sulfone is stable, the N-methyl group can undergo oxidative demethylation via Cytochrome P450 enzymes, potentially generating formaldehyde in vivo (though likely below toxic thresholds for acute exposure).
- **Thermal Decomposition:** Above 200°C, the sulfone group may decompose to release Sulfur Dioxide (SO<sub>2</sub>), a severe respiratory toxicant.

## Safe Handling & Engineering Controls

Effective handling requires a "Barrier & Ventilation" approach to prevent inhalation of dust/vapors and dermal contact.<sup>[4]</sup>

### Engineering Controls

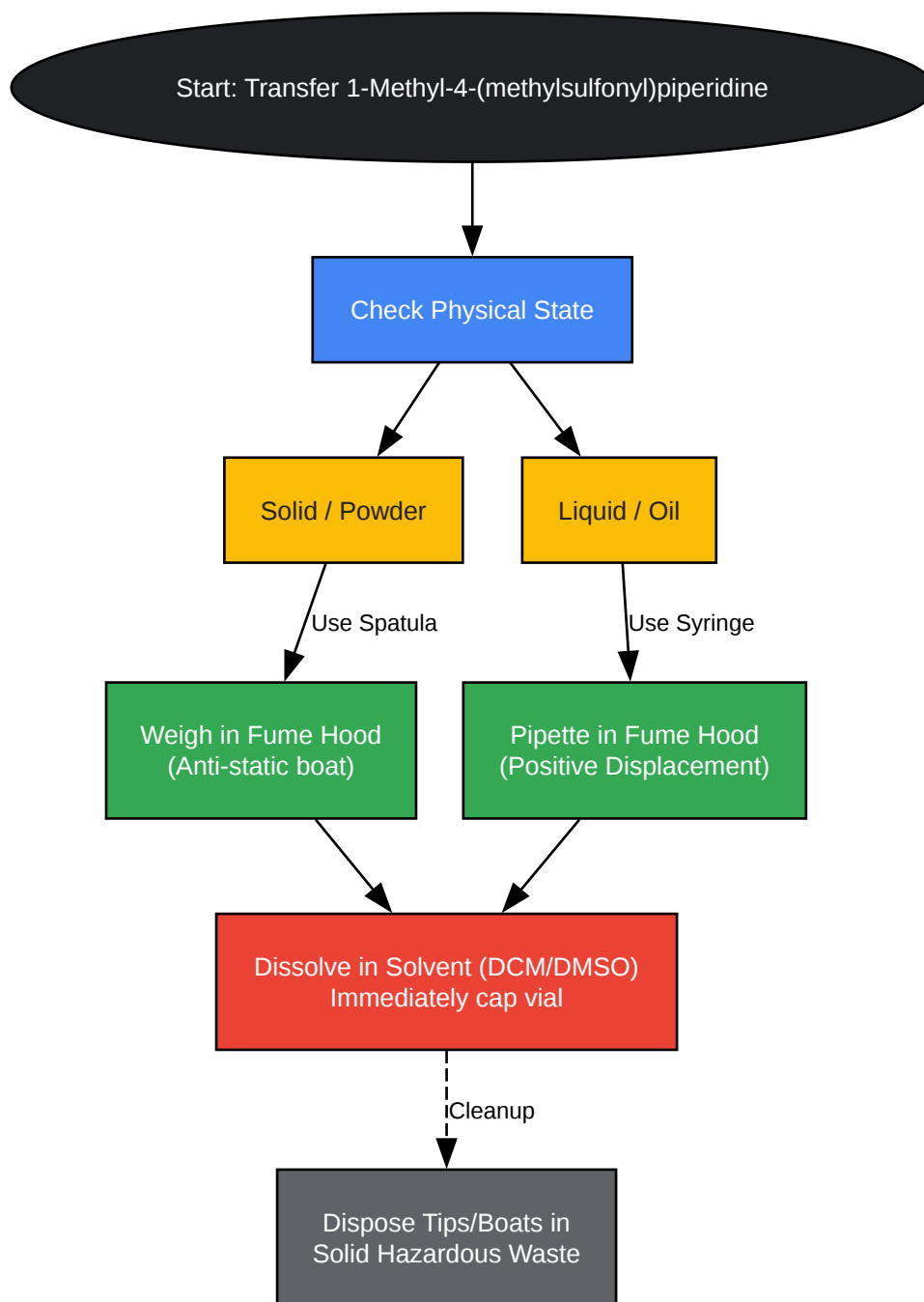
- **Primary Containment:** All weighing and transfer operations must occur inside a certified Chemical Fume Hood with a face velocity of 0.5 m/s.
- **Static Control:** Use anti-static weighing boats. The sulfone group contributes to dipole moments that can cause static cling in solid forms.

## Personal Protective Equipment (PPE) Matrix

Body Part	Protection Standard	Rationale
Eyes	Chemical Splash Goggles (ANSI Z87.1)	Prevents basic burns from dust/aerosols.
Hands	Nitrile Gloves (Min. 0.11 mm thickness)	Excellent resistance to amines and polar solvents.
Respiratory	N95 (if solid) or Half-mask w/ Organic Vapor cartridge (if liquid/heated)	Protects against amine vapors and particulates.
Body	Lab Coat (Cotton/Poly blend)	Standard splash protection.

## Operational Workflow: Safe Transfer

The following diagram illustrates the decision logic for handling unknown or potent intermediates like **1-Methyl-4-(methylsulfonyl)piperidine**.



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Figure 1: Safe handling workflow emphasizing containment and immediate dissolution to reduce exposure risks.

## Emergency Response Protocols

This section outlines self-validating response mechanisms. The "self-validating" aspect means the steps follow a logical physiological or chemical neutralization path.

## First Aid

- Eye Contact (Critical):
  - Action: Irrigate immediately with tepid water for 15 minutes.
  - Validation: The goal is to return the eye pH to 7.4. Basic burns (from the amine) penetrate deeper than acidic burns; prolonged irrigation is non-negotiable.
- Skin Contact:
  - Action: Wash with soap and water.[2][4] Do not use organic solvents (ethanol/acetone).
  - Validation: Solvents can dissolve the lipid barrier, carrying the compound deeper into the dermis. Water physically removes the polar sulfone/amine complex.
- Inhalation:
  - Action: Move to fresh air.[2][4][5] If breathing is difficult, administer oxygen (trained personnel only).
  - Validation: Removal from the source stops the intake of irritant. Oxygen supports alveolar exchange compromised by irritation.

## Fire Fighting Measures[8][9]

- Extinguishing Media: Water spray, Carbon Dioxide ( ), Dry Chemical.
- Hazardous Combustion Products:
  - Nitrogen Oxides ( ): Pulmonary irritants.

- Sulfur Oxides ( ): Corrosive, acidic gases.
- Protocol: Firefighters must wear Self-Contained Breathing Apparatus (SCBA) to prevent inhalation of acidic fumes.

## Synthesis & Stability Context

Understanding the synthesis aids in predicting impurities and reactivity.

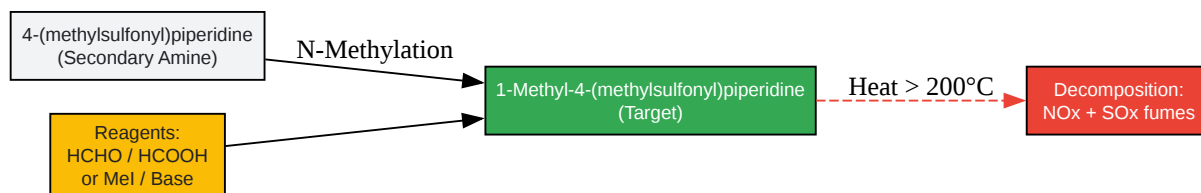
### Common Synthetic Route

The compound is typically synthesized via the N-methylation of the secondary amine precursor, 4-(methylsulfonyl)piperidine.

- Precursor: 4-(methylsulfonyl)piperidine (CAS 479611-96-6).[6]
- Reagents: Formaldehyde ( ) and Formic Acid ( ) [Eschweiler-Clarke Reaction] OR Methyl Iodide ( ) with a base ( ).
- Impurities: Unreacted secondary amine, quaternary ammonium salts (if over-methylated).

### Stability[10]

- Chemical Stability: The sulfone group renders the molecule resistant to oxidation. The tertiary amine is stable under ambient conditions but may form N-oxides if exposed to strong peroxides.
- Storage: Store in a cool, dry place under an inert atmosphere (Nitrogen/Argon) to prevent moisture absorption (hygroscopic potential of the amine salt).



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Figure 2: Synthesis pathway and thermal decomposition risks.

## References

- PubChem. (n.d.). 4-(Methylsulfonyl)piperidine (Compound Summary).[6][7][8] National Library of Medicine. Retrieved from [[Link](#)][7]

(Note: Direct SDS links for the specific N-methylated compound are rare due to its status as a specialized intermediate; references provided are for the closest structural analogs and precursors which dictate the safety profile.)

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## Sources

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